

In-Depth Technical Guide: N-(3-Aminophenyl)-4-ethoxybenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(3-Aminophenyl)-4-ethoxybenzamide

Cat. No.: B3072076

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-(3-Aminophenyl)-4-ethoxybenzamide**, a chemical compound with potential applications in research and drug development. This document consolidates available physicochemical data, outlines a plausible experimental protocol for its synthesis, and explores potential biological activities by drawing parallels with structurally related benzamide derivatives. Due to the limited publicly available data on this specific molecule, this guide also highlights areas where further research is critically needed.

Compound Identification and Properties

N-(3-Aminophenyl)-4-ethoxybenzamide is uniquely identified by its CAS number. Its fundamental chemical properties are summarized below.

Property	Value	Source
CAS Number	1016516-69-0	[1]
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₂	[1]
Molecular Weight	256.30 g/mol	[1]
Melting Point	Not available	[1]
Boiling Point	Not available	[1]
Solubility	Not available	

Note: Experimental data on the melting point, boiling point, and solubility of **N-(3-Aminophenyl)-4-ethoxybenzamide** are not readily available in surveyed databases.

Experimental Protocols: Synthesis

A specific, peer-reviewed synthesis protocol for **N-(3-Aminophenyl)-4-ethoxybenzamide** is not currently available in the public domain. However, based on established methods for the synthesis of similar benzamide derivatives, a plausible two-step synthetic route can be proposed. This process would involve the amidation of 4-ethoxybenzoyl chloride with 3-nitroaniline, followed by the reduction of the nitro group to an amine.

Step 1: Synthesis of N-(3-nitrophenyl)-4-ethoxybenzamide

This step involves the reaction of 4-ethoxybenzoyl chloride with 3-nitroaniline in the presence of a base to form the amide bond.

- Materials: 4-ethoxybenzoyl chloride, 3-nitroaniline, a suitable solvent (e.g., dichloromethane, tetrahydrofuran), and a base (e.g., triethylamine, pyridine).
- Procedure:
 - Dissolve 3-nitroaniline and the base in the chosen solvent in a reaction vessel.
 - Cool the mixture in an ice bath.

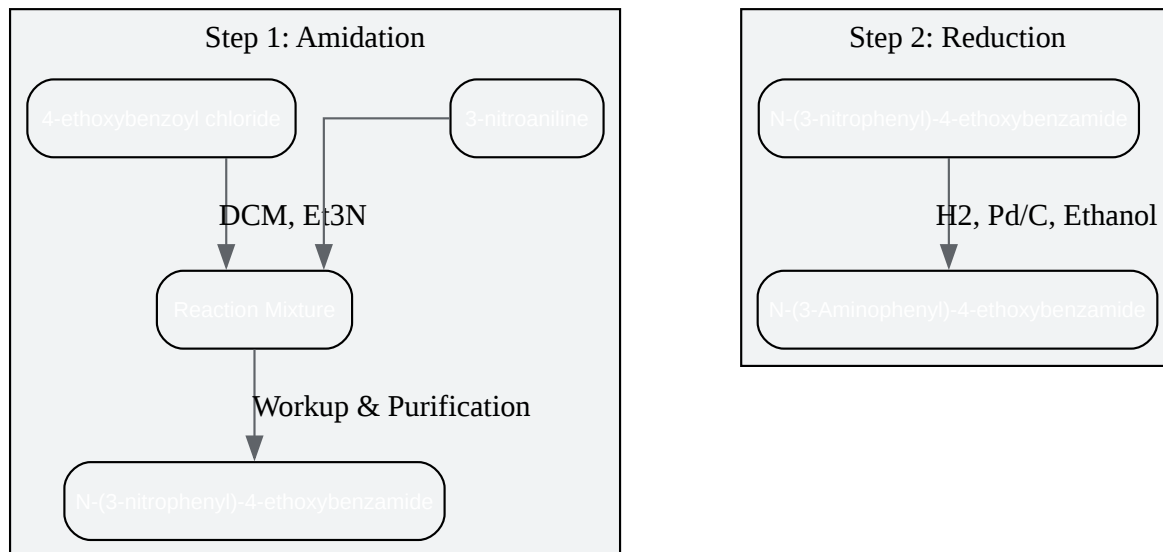
- Slowly add a solution of 4-ethoxybenzoyl chloride in the same solvent to the mixture with constant stirring.
- Allow the reaction to proceed at room temperature for several hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is typically washed with dilute acid and brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Step 2: Reduction of N-(3-nitrophenyl)-4-ethoxybenzamide to **N-(3-Aminophenyl)-4-ethoxybenzamide**

The nitro group of the intermediate is reduced to a primary amine. A common method for this transformation is catalytic hydrogenation.

- Materials: N-(3-nitrophenyl)-4-ethoxybenzamide, a suitable solvent (e.g., ethanol, ethyl acetate), and a catalyst (e.g., palladium on carbon, Pd/C).
- Procedure:
 - Dissolve N-(3-nitrophenyl)-4-ethoxybenzamide in the solvent in a hydrogenation vessel.
 - Add the Pd/C catalyst.
 - The vessel is then placed under a hydrogen atmosphere (typically using a balloon or a Parr hydrogenator).
 - The reaction mixture is stirred vigorously at room temperature until the reaction is complete (monitored by TLC).
 - After completion, the catalyst is removed by filtration through a pad of celite.
 - The solvent is evaporated under reduced pressure to yield the final product, **N-(3-Aminophenyl)-4-ethoxybenzamide**.

- Further purification can be achieved by recrystallization.



[Click to download full resolution via product page](#)

Plausible synthetic workflow for **N-(3-Aminophenyl)-4-ethoxybenzamide**.

Potential Biological Significance and Signaling Pathways

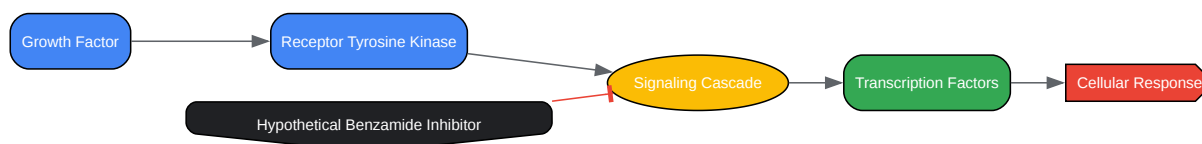
Direct experimental evidence for the biological activity of **N-(3-Aminophenyl)-4-ethoxybenzamide** is not available in the current scientific literature. However, the benzamide scaffold is a common motif in a wide range of biologically active molecules, suggesting that this compound could be of interest in drug discovery.

Substituted benzamides have been reported to exhibit a variety of biological activities, including but not limited to:

- Antimicrobial and Antifungal Activity:** Numerous studies have demonstrated that various substituted benzamides possess antibacterial and antifungal properties[2]. The specific nature of the substituents on the benzamide core plays a crucial role in determining the spectrum and potency of their antimicrobial effects.

- **Enzyme Inhibition:** The benzamide structure is present in a number of enzyme inhibitors. For instance, certain benzamide derivatives have been investigated as inhibitors of DNA methyltransferases (DNMTs), which are important targets in cancer therapy[3].
- **Fungicidal and Insecticidal Activity:** In the field of agrochemicals, benzamides with specific substitutions have been developed as fungicides and insecticides[4][5].

Given the prevalence of biological activity within the benzamide class of compounds, it is plausible that **N-(3-Aminophenyl)-4-ethoxybenzamide** could interact with various biological targets. A hypothetical signaling pathway that is often modulated by small molecule inhibitors, such as those containing a benzamide core, is the protein kinase signaling cascade.



[Click to download full resolution via product page](#)

Generalized protein kinase signaling pathway potentially targeted by benzamide inhibitors.

Future Research Directions

The lack of empirical data for **N-(3-Aminophenyl)-4-ethoxybenzamide** presents a clear opportunity for further investigation. Future research efforts should focus on:

- **Definitive Synthesis and Characterization:** A detailed, validated synthesis protocol followed by comprehensive characterization, including melting point, solubility, and spectral data (^1H -NMR, ^{13}C -NMR, IR, Mass Spectrometry), is essential.
- **Biological Screening:** The compound should be screened against a diverse panel of biological targets, including various enzymes, receptors, and microbial strains, to identify any potential therapeutic applications.
- **In Vitro and In Vivo Studies:** Should any promising biological activity be identified, further in vitro and in vivo studies would be necessary to elucidate its mechanism of action, efficacy,

and safety profile.

Conclusion

N-(3-Aminophenyl)-4-ethoxybenzamide is a chemical entity with a currently uncharacterized biological and physicochemical profile. While its structural relationship to a broad class of biologically active benzamides suggests potential for further investigation, a significant amount of foundational research is required to determine its properties and potential applications. This guide provides a starting point for researchers interested in exploring this and similar molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(3-Aminophenyl)-4-ethoxybenzamide | CAS#:1016516-69-0 | Chemsrcc [chemsrc.com]
- 2. Synthesis, antimicrobial, and QSAR studies of substituted benzamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Design, Synthesis and Biological Evaluation of 4-Amino-N-(4-aminophenyl)benzamide Analogues of Quinoline-Based SGI-1027 as Inhibitors of DNA Methylation - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthesis and Biological Activity of Benzamides Substituted with Pyridine-Linked 1,2,4-Oxadiazole - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Synthesis and Biological Activity of Benzamides Substituted with Pyridine-Linked 1,2,4-Oxadiazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-(3-Aminophenyl)-4-ethoxybenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3072076#cas-number-of-n-3-aminophenyl-4-ethoxybenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com